

Theaflavin-3-gallate: A Potent Modulator of Cancer Cell Proliferation and Survival

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Compound of Interest

Compound Name: Theaflavin 3

Cat. No.: B8070056

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Application Notes and Protocols for Researchers

Theaflavin-3-gallate (TF3G), a prominent polyphenol found in black tea, has garnered significant attention in oncological research for its potent anti-cancer properties. This document provides a detailed overview of its application in cancer cell line research, summarizing key quantitative data, outlining experimental protocols, and visualizing the intricate signaling pathways it modulates. These notes are intended for researchers, scientists, and professionals in drug development exploring novel therapeutic avenues in cancer treatment.

Data Presentation: Inhibitory Effects of Theaflavin-3-gallate on Cancer Cell Lines

Theaflavin-3-gallate and its derivatives have demonstrated significant cytotoxic and growth inhibitory effects across a panel of human cancer cell lines. The half-maximal inhibitory concentration (IC50) values, a key measure of a compound's potency, are summarized below.

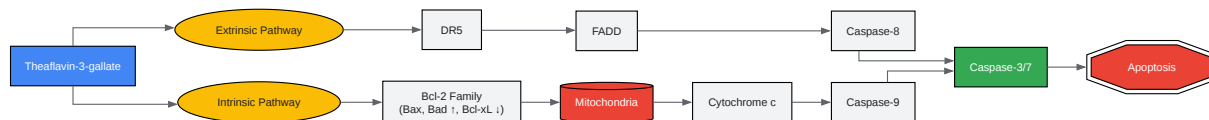
Cancer Type	Cell Line	Compound	IC50 (μM)	Reference
Ovarian Cancer	A2780/CP70 (cisplatin-resistant)	Theaflavin-3-gallate (TF2a)	18.1	[1]
Ovarian Cancer	A2780/CP70 (cisplatin-resistant)	Theaflavin-3'-gallate (TF2b)	17.2	[1]
Ovarian Cancer	A2780/CP70 (cisplatin-resistant)	Theaflavin-3,3'-digallate (TF3)	23.81	[2]
Ovarian Cancer	IOSE-364 (normal ovarian)	Theaflavin-3,3'-digallate (TF3)	59.58	[2]
Colorectal Carcinoma	HCT116	Theaflavin-3-gallate (TF-3-G)	49.57 ± 0.54	[3][4]
Colorectal Carcinoma	HCT116	isoneoTheaflavin-3-gallate (isoneoTF-3-G)	56.32 ± 0.34	[3][4]
Esophageal Squamous Carcinoma	KYSE 510	Theaflavin-3,3'-digallate	18	[5]

Signaling Pathways Modulated by Theaflavin-3-gallate

Theaflavin-3-gallate exerts its anti-cancer effects by targeting multiple critical signaling pathways involved in cell proliferation, survival, and apoptosis.

Apoptosis Induction Pathways

Theaflavin-3-gallate and its derivatives are potent inducers of apoptosis in cancer cells through both the intrinsic (mitochondrial) and extrinsic (death receptor) pathways.[2][6]

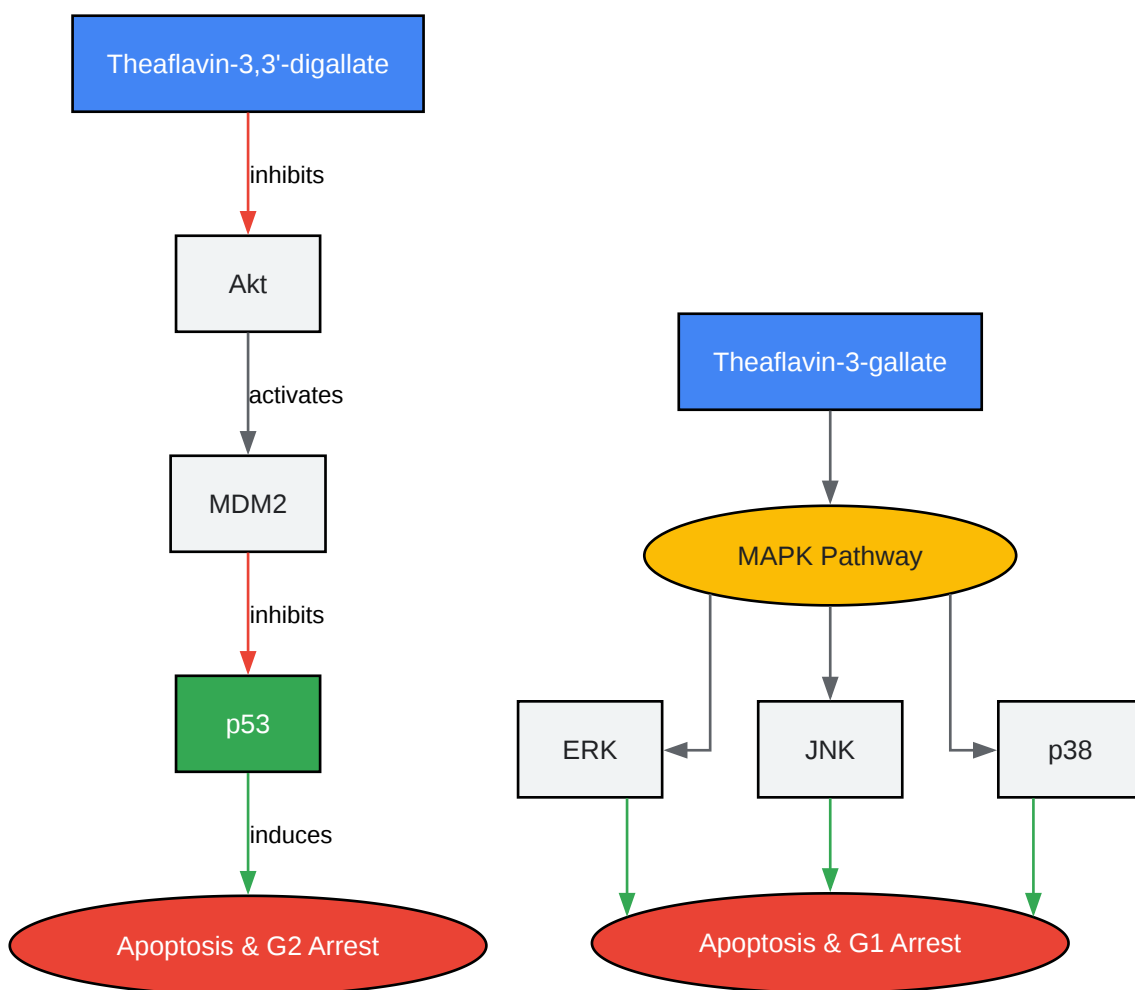


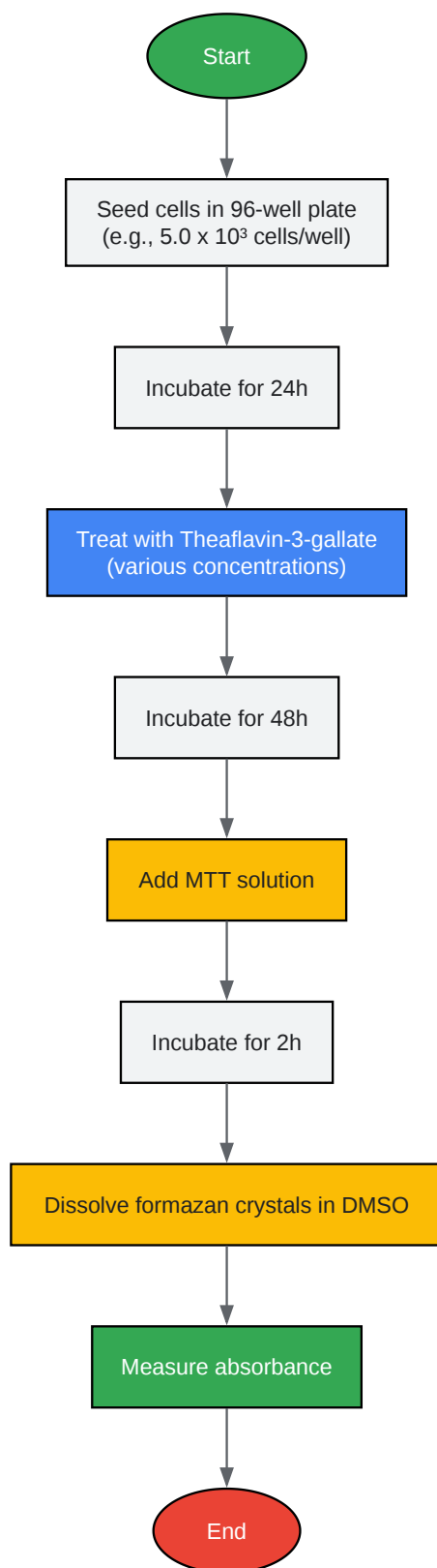
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Caption: Intrinsic and extrinsic apoptosis pathways induced by Theaflavin-3-gallate.

Akt/MDM2/p53 Signaling Pathway

In cisplatin-resistant ovarian cancer cells, theaflavin-3,3'-digallate (a related compound) has been shown to induce apoptosis and G2 cell cycle arrest by modulating the Akt/MDM2/p53 signaling pathway.^[2]





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References

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